

Application of 2-Nitrobenzoic Acid in Agrochemical Synthesis: Notes and Protocols

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Compound of Interest

Compound Name: 2-Nitrobenzoic acid

Cat. No.: B147310

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Introduction

2-Nitrobenzoic acid and its derivatives are versatile chemical intermediates that serve as crucial building blocks in the synthesis of a wide range of agrochemicals.[1][2] The presence of both a carboxylic acid and a nitro group on the aromatic ring allows for diverse chemical modifications, making these compounds valuable precursors for complex molecules with desired biological activities.[3] Their applications span the development of herbicides, insecticides, and fungicides. This document provides detailed application notes on the use of **2-nitrobenzoic acid** derivatives in agrochemical synthesis, complete with experimental protocols and quantitative data.

Application Notes

Intermediate for Diamide Insecticides

A key application of **2-nitrobenzoic acid** derivatives is in the production of modern insecticides. Specifically, 2-nitro-3-methylbenzoic acid is the core starting material for the synthesis of blockbuster diamide insecticides such as chlorantraniliprole and cyantraniliprole.[4] These insecticides are known for their high efficacy, low toxicity to non-target organisms, and novel mode of action, targeting the ryanodine receptors in insects. The synthesis of this crucial intermediate is a critical step in the overall manufacturing process of these widely used crop protection agents.

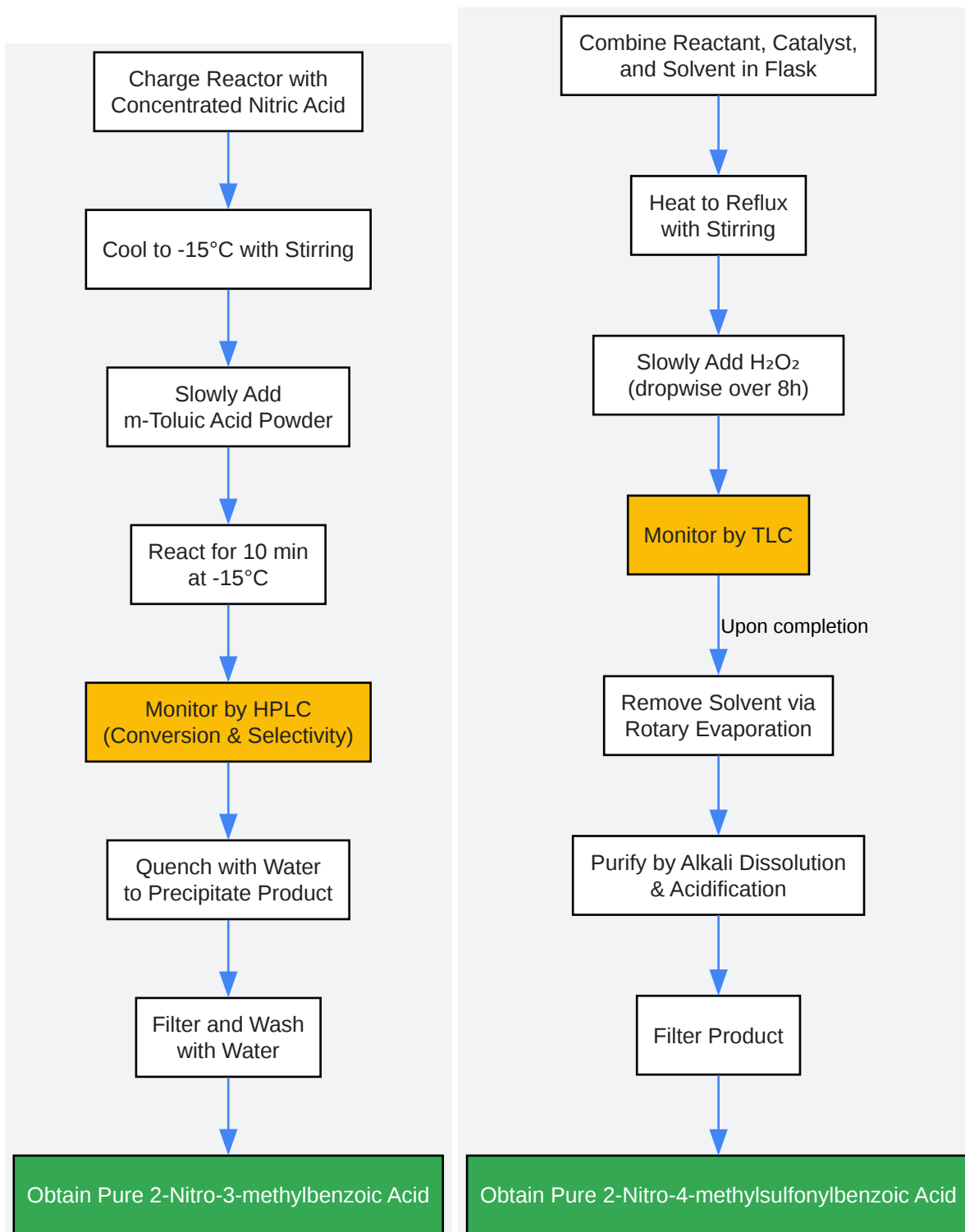
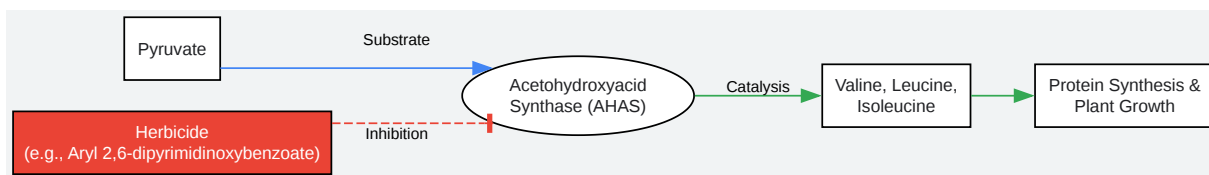
Precursor for Herbicides

2-Nitrobenzoic acid derivatives are instrumental in the synthesis of various herbicides.

- **Mesotrione Intermediate:** 2-Nitro-4-methylsulfonylbenzoic acid (NMSBA) is an important intermediate in the synthesis of mesotrione, a selective pre- and post-emergence herbicide used to control broadleaf weeds in corn.[\[5\]](#)
- **AHAS-Inhibiting Herbicides:** In the development of 2-(pyrimidin-2-yloxy)benzoic acid (PYB) herbicides, which act by inhibiting the acetohydroxyacid synthase (AHAS) enzyme, the introduction of a photosensitive nitro group into the molecule has been shown to enhance herbicidal activity. This modification improves the compound's affinity with the AHAS enzyme and accelerates its decomposition into the active bispyribac acid, especially with photocatalysis. This highlights the strategic use of the nitrobenzoic acid scaffold to fine-tune the properties of the final agrochemical.

Mode of Action: AHAS Inhibition

Acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS), is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms. Herbicides derived from nitrobenzoic acid precursors can act as inhibitors of this enzyme. By binding to the AHAS enzyme, the herbicide blocks the production of these essential amino acids, leading to a cessation of plant cell growth and eventual death of the weed.



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